

The Biological Activity of Lycoctonine: A Technical Overview

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Compound of Interest

Compound Name: *Lycoctonine*

Cat. No.: *B1675730*

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Introduction

Lycoctonine is a diterpenoid alkaloid found in plants of the *Aconitum* and *Delphinium* genera. Historically, extracts containing related alkaloids have been used in traditional medicine, but their potent toxicity has necessitated careful scientific investigation. This technical guide provides a comprehensive overview of the current understanding of the biological activity of **lycoctonine**, focusing on its pharmacological effects, mechanisms of action, and available quantitative data. The information is intended to serve as a resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Toxicological Profile

The acute toxicity of **lycoctonine** has been determined in murine models. The median lethal dose (LD50) provides a measure of the short-term poisoning potential of a substance.

Compound	Test Animal	Route of Administration	LD50
Lycoctonine	Mouse (MUS)	Intravenous (IVN)	170 mg/kg[1]

Cardiovascular Effects

Recent studies have explored the cardiotonic activity of **lycoctonine** and its derivatives. While **lycoctonine** itself exhibits a moderate cardiac effect, synthetic modifications have led to compounds with enhanced activity. The primary mechanism appears to involve the modulation of calcium channels.

Calcium Channel Inhibition

A derivative of **lycoctonine**, designated as compound 27, has demonstrated significant inhibitory effects on specific voltage-gated calcium channels. These findings suggest a potential therapeutic application for **lycoctonine**-based compounds in conditions such as heart failure by mitigating calcium overload-induced myocardial injury[2].

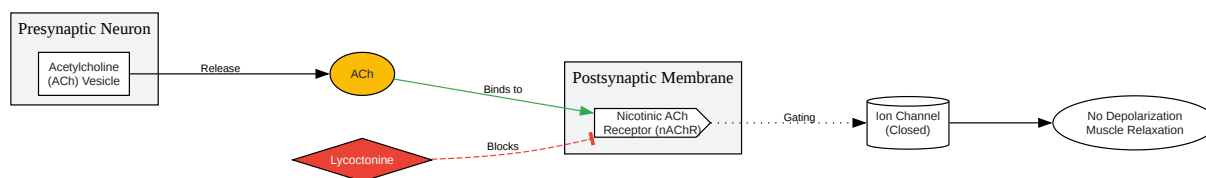
Compound	Target	Concentration	Inhibition Rate (%)
Lycoctonine Derivative (Cpd 27)	CaV1.2	50 μ M	78.52 \pm 2.26[2]
Lycoctonine Derivative (Cpd 27)	CaV3.2	50 μ M	79.05 \pm 1.59[2]

Neuromuscular and Ganglion Blocking Activity

Lycoctonine is characterized as a ganglion-blocking agent and a curare-like compound, indicating its action as a reversible antagonist of nicotinic acetylcholine receptors (nAChRs)[1]. These receptors are crucial for neurotransmission in both the autonomic ganglia and the neuromuscular junction.

Mechanism of Action: Nicotinic Acetylcholine Receptor Antagonism

By blocking nAChRs, **lycoctonine** can interrupt nerve impulses at the autonomic ganglia, affecting both sympathetic and parasympathetic signaling. At the neuromuscular junction, this antagonism prevents acetylcholine from binding to its receptors on the muscle fiber, leading to muscle relaxation and, at higher doses, paralysis. This curare-like effect is the basis for the historical use of related compounds as arrow poisons.



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References

- 1. youtube.com [youtube.com]
- 2. acetylcholine signaling pathway via nicotinic acetylcholine receptorRat Genome Database [rgd.mcw.edu]
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